

Personal protective equipment for handling 2,5,8-Nonanetrione

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Compound of Interest

Compound Name: 2,5,8-Nonanetrione

Cat. No.: B14170128

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Essential Safety and Handling Guide for 2,5,8-Nonanetrione

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **2,5,8-Nonanetrione** in a laboratory setting. The following procedural guidance is based on the known physical and chemical properties of this compound and general best practices for handling ketones. A specific Safety Data Sheet (SDS) for **2,5,8-Nonanetrione** with comprehensive hazard information is not readily available. Therefore, it is crucial to handle this compound with caution, assuming it may present hazards typical of similar chemical substances.

Chemical Properties

A summary of the known physical and chemical properties of **2,5,8-Nonanetrione** is provided below. This information is critical for safe handling and storage.

| Property | Value | Source |
|-------------------|---------------------|-------------|
| Molecular Formula | C9H14O3 | PubChem[1] |
| Molecular Weight | 170.21 g/mol | PubChem[1] |
| Boiling Point | 305.8°C at 760 mmHg | LookChem[2] |
| Flash Point | 128.1°C | LookChem[2] |
| Density | 1.01 g/cm³ | LookChem[2] |

Personal Protective Equipment (PPE)

The following PPE is recommended for handling **2,5,8-Nonanetrione**, based on general guidelines for handling ketones.

| PPE Category | Item | Material/Standard |
|--------------------------|---|---|
| Hand Protection | Chemical-resistant gloves | Butyl rubber, Neoprene, or specialized ketone-resistant gloves (e.g., PVA coated).[3][4][5][6][7] |
| Eye Protection | Safety glasses with side shields or chemical safety goggles | ANSI Z87.1-compliant |
| Skin and Body Protection | Laboratory coat | Flame-resistant material recommended |
| Respiratory Protection | Use in a well-ventilated area or under a chemical fume hood. If vapors/aerosols are generated, a NIOSH-approved respirator may be required. | |

Operational Plan: Step-by-Step Handling Procedure

- Preparation:

- Ensure a chemical fume hood is operational and accessible.
- Gather all necessary PPE as specified in the table above.
- Prepare all necessary equipment and reagents before handling the compound.
- Locate the nearest safety shower and eyewash station.
- Handling:
 - Conduct all work with **2,5,8-Nonanetrione** inside a certified chemical fume hood to minimize inhalation exposure.
 - Wear all recommended PPE throughout the handling process.
 - Avoid direct contact with skin and eyes.
 - Prevent the generation of aerosols and vapors.
 - Use compatible equipment (e.g., glass, stainless steel).
- Storage:
 - Store **2,5,8-Nonanetrione** in a tightly sealed, properly labeled container.
 - Keep in a cool, dry, and well-ventilated area.
 - Store away from incompatible materials, such as strong oxidizing agents.

Disposal Plan

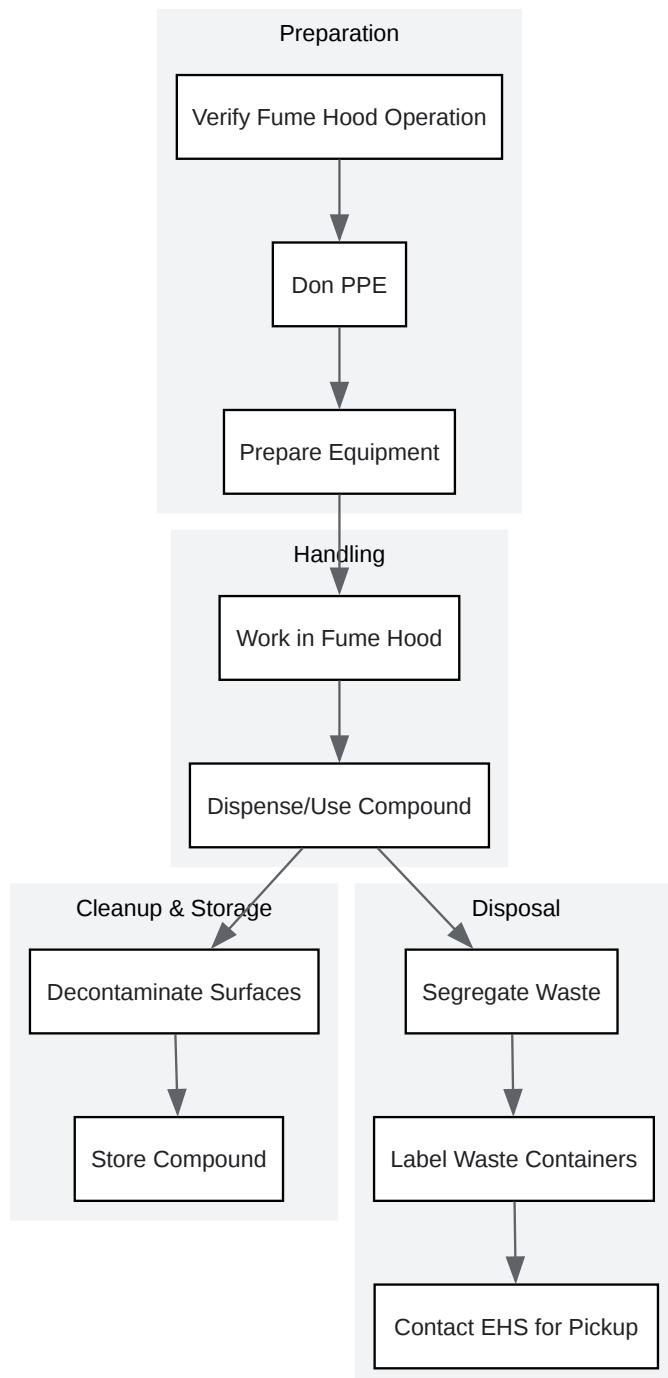
Proper disposal of **2,5,8-Nonanetrione** and contaminated materials is crucial to ensure laboratory and environmental safety.

- Waste Segregation:
 - Do not mix **2,5,8-Nonanetrione** waste with other waste streams unless compatibility is confirmed.

- Segregate liquid waste from solid waste.
- Waste Collection:
 - Collect liquid waste containing **2,5,8-Nonanetrione** in a designated, labeled, and sealed container.
 - Collect contaminated solids (e.g., gloves, absorbent pads) in a separate, clearly labeled, and sealed container.
- Disposal Procedure:
 - All waste must be disposed of in accordance with local, state, and federal regulations.
 - Contact your institution's Environmental Health and Safety (EHS) office for specific disposal procedures.
 - Do not pour **2,5,8-Nonanetrione** down the drain.

Experimental Workflow for Safe Handling

Workflow for Safe Handling of 2,5,8-Nonenetrione

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